

# An In-Depth Technical Guide to ABZ-amine (Amino Albendazole)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ABZ-amine

Cat. No.: B193619

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**ABZ-amine**, chemically known as 5-(Propylsulfanyl)-1H-benzimidazol-2-amine, is a primary amine derivative of the benzimidazole class of compounds. It is recognized primarily as a metabolite and a significant impurity of Albendazole, a broad-spectrum anthelmintic agent. The core structure of **ABZ-amine** is the 2-aminobenzimidazole scaffold, a privileged pharmacophore in medicinal chemistry known for its diverse biological activities. This guide provides a comprehensive overview of the chemical structure, synthesis, and known biological context of **ABZ-amine**, with a focus on its relationship with key signaling pathways.

## Chemical Structure and Properties

**ABZ-amine** is characterized by a benzimidazole ring system with a propylthio group at the 5-position and an amino group at the 2-position.

Chemical Structure:

Table 1: Physicochemical Properties of **ABZ-amine**

| Property          | Value  | Reference |
|-------------------|--|-----------|
| IUPAC Name        | 5-(Propylsulfanyl)-1H-benzimidazol-2-amine       | [1]       |
| Synonyms          | Amino albendazole,<br>Albendazole Impurity A     | [1][2]    |
| CAS Number        | 80983-36-4                                       | [1][2]    |
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> N <sub>3</sub> S | [1][2]    |
| Molecular Weight  | 207.30 g/mol                                     | [1][2]    |
| Appearance        | Off-White to Light Brown Solid                   | [3]       |
| Melting Point     | 168-171°C  | [3]       |
| LogP              | 2.57730  | [4]       |

## Biological Activity and Quantitative Data

While specific biological activity data for **ABZ-amine** is limited, its core structure, 2-aminobenzimidazole, is a well-established pharmacophore. Derivatives of 2-aminobenzimidazole have been shown to exhibit a wide range of biological activities, including the inhibition of key signaling pathways involved in cancer and inflammation.

One available quantitative measure for **ABZ-amine** (referred to as ABZ-NH<sub>2</sub>) comes from an immunoassay, indicating its potential for detection and quantification in biological matrices.

Table 2: Quantitative Biological Data for **ABZ-amine**

| Assay Type  | Target              | Value                         | Reference |
|-------------|---------------------|-------------------------------|-----------|
| Immunoassay | ABZ-NH <sub>2</sub> | IC <sub>50</sub> : 10.5 ng/mL | [5]       |

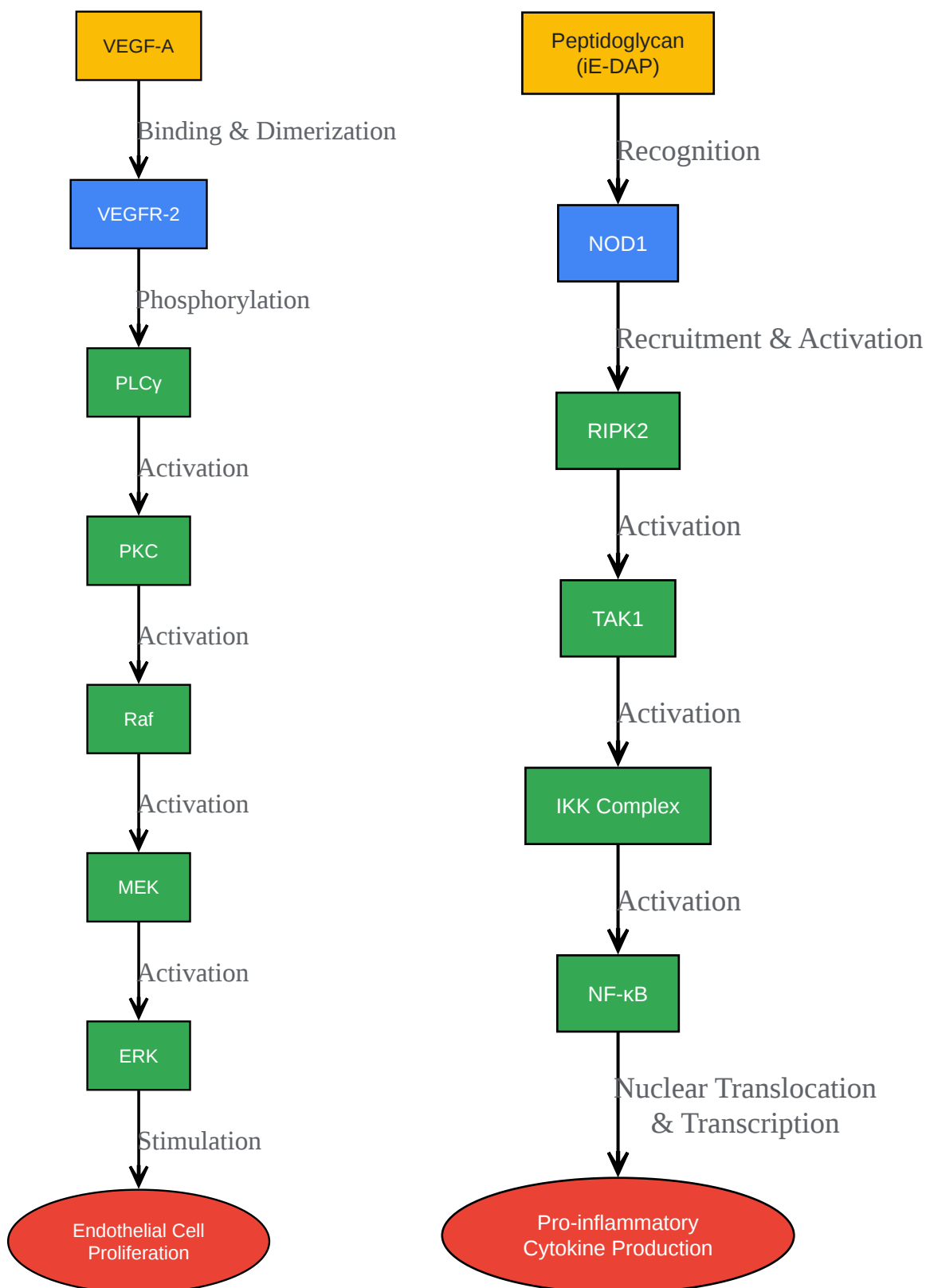
## Potential Signaling Pathway Interactions

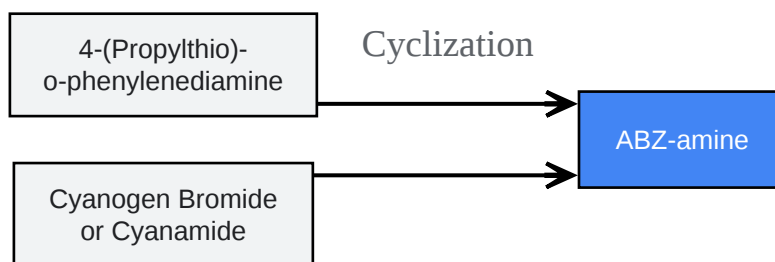
Derivatives of the 2-aminobenzimidazole scaffold have been reported to interact with several critical signaling pathways, including the Vascular Endothelial Growth Factor Receptor 2

(VEGFR-2) and Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1) pathways.

## VEGFR-2 Signaling Pathway

VEGFR-2 is a key mediator of angiogenesis, the formation of new blood vessels, which is a critical process in tumor growth and metastasis. Inhibition of the VEGFR-2 signaling cascade is a well-established strategy in cancer therapy.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Albendazole amine | C<sub>10</sub>H<sub>13</sub>N<sub>3</sub>S | CID 134030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. VEGF-A/VEGFR2 signaling network in endothelial cells relevant to angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to ABZ-amine (Amino Albendazole)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193619#what-is-the-chemical-structure-of-abz-amine]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)